

Technical Guide: 2-(3-Oxobutyl)cyclohexanone (CAS 26942-62-1)

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Compound of Interest

Compound Name: 2-(3-Oxobutyl)cyclohexanone

Cat. No.: B8776333

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available information on **2-(3-Oxobutyl)cyclohexanone** (CAS number 26942-62-1), a cyclic ketone of interest in organic synthesis. While extensive experimental data for this specific compound is limited in publicly available literature, this document summarizes its known properties, potential reactivity based on structural analogs, and commercial availability.

Chemical and Physical Properties

Quantitative data for **2-(3-Oxobutyl)cyclohexanone** is compiled below. It is important to note that experimental values for properties such as melting and boiling points are not readily available in the literature.

Property	Value	Source
CAS Number	26942-62-1	[1] [2]
IUPAC Name	2-(3-oxobutyl)cyclohexan-1-one	[1] [2]
Molecular Formula	C ₁₀ H ₁₆ O ₂	[1] [2] [3]
Molecular Weight	168.23 g/mol	[1] [2]
Canonical SMILES	CC(=O)CCC1CCCCC1=O	[2]
InChI Key	VIJSJXMROSVIQS-UHFFFAOYSA-N	[2]
Melting Point	Not available	[4]
Boiling Point	Not available	[4]
Density	Not available	[4]
Solubility	No data available	
Appearance	No data available	

Synthesis and Reactivity

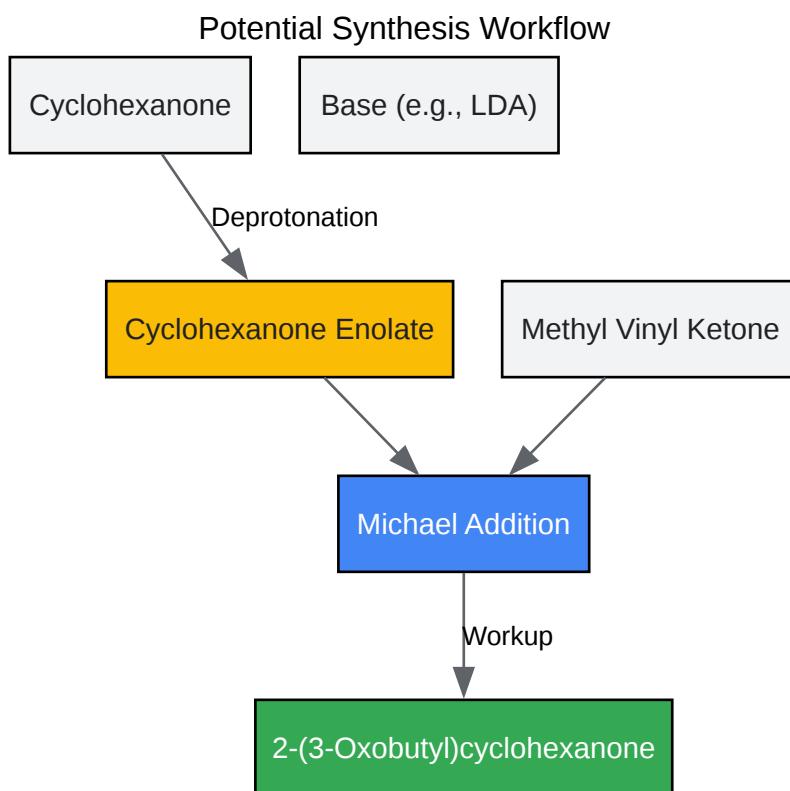
Detailed, peer-reviewed synthesis protocols specifically for **2-(3-Oxobutyl)cyclohexanone** are not extensively documented. However, its structure suggests it can be synthesized through various standard organic chemistry reactions, such as the Michael addition of a cyclohexanone enolate to methyl vinyl ketone.

The presence of two ketone functionalities and a cyclohexanone ring suggests that **2-(3-Oxobutyl)cyclohexanone** can participate in a variety of chemical transformations.[\[2\]](#) Based on the reactivity of similar cyclohexanone derivatives, the following reactions are plausible:

- Hydrogenation: The ketone groups can be reduced to hydroxyl groups using standard reducing agents like sodium borohydride or catalytic hydrogenation.

- Baeyer-Villiger Oxidation: The cyclohexanone ring is susceptible to oxidation by peroxy acids to form a lactone.[2]
- Condensation Reactions: The α -protons adjacent to the ketone groups are acidic and can participate in aldol or Claisen-type condensation reactions.

A generalized workflow for the potential synthesis of **2-(3-Oxobutyl)cyclohexanone** via a Michael addition is depicted below.



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Caption: A potential synthetic route to **2-(3-Oxobutyl)cyclohexanone** via Michael addition.

Biological Activity and Signaling Pathways

As of the latest literature review, there are no specific studies detailing the biological activity or associated signaling pathways of **2-(3-Oxobutyl)cyclohexanone**. The compound is structurally distinct from more widely studied cyclohexanone derivatives that exhibit

pharmacological properties. Researchers investigating novel cyclic ketones may find this compound to be of interest for screening in various biological assays.

Due to the absence of experimental data, no signaling pathway diagrams can be provided at this time.

Experimental Protocols

A comprehensive search of scientific databases and literature did not yield specific, detailed experimental protocols for the synthesis, purification, or analysis of **2-(3-Oxobutyl)cyclohexanone**. Standard laboratory procedures for handling non-hazardous organic ketones should be followed. Researchers are advised to develop and validate their own protocols based on established organic chemistry methodologies.

Commercial Suppliers

2-(3-Oxobutyl)cyclohexanone is available from various chemical suppliers, primarily for research and development purposes. A selection of known suppliers is listed below.

Supplier	Product Name	Notes
Benchchem	2-(3-Oxobutyl)cyclohexanone	For research use only. [2]
PubChem	2-(3-Oxobutyl)cyclohexanone	Lists various chemical vendors. [1]
Guidechem	Cyclohexanone, 2-(3-oxobutyl)-	Provides a list of suppliers. [3]

Disclaimer: This information is intended for research and development purposes only. It is the responsibility of the user to ensure safe handling and disposal of this chemical in accordance with all applicable regulations. The absence of toxicity data does not imply that the compound is harmless.

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References

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